

VX-166 safety and toxicity profile assessment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **VX-166**

Cat. No.: S548200

Get Quote

VX-166 Safety and Toxicity Profile

The following table consolidates the key findings regarding the safety and efficacy of **VX-166** from animal studies [1] [2] [3]:

Assessment Aspect	Reported Findings & Characteristics
Overall Profile	"Excellent toxicity profile and pharmacokinetic properties that make it suitable for use in man" [2] [3].
In Vivo Efficacy	Significantly improved survival in murine endotoxic shock and rat polymicrobial sepsis models [1] [2].
Mode of Action	Potent anti-apoptotic activity; reduced thymic atrophy and lymphocyte apoptosis in vivo [1] [2].
Immune & Inflammatory Modulation	Inhibited release of IL-1 β and IL-18 in vitro; moderately affected T-cell activation; reduced plasma endotoxin levels in vivo [1].
Therapeutic Window	Effective when administered 3 to 8 hours after the initial septic insult in animal models [1].

Detailed Experimental Protocols

To help you evaluate the evidence, here are the methodologies for the key experiments cited in the profile:

- **In Vivo Efficacy Models** [1]

- **Endotoxic Shock Model:** Male CD-1 mice were administered a lethal dose of *E. coli* lipopolysaccharide (LPS) (20 mg/kg, IV). **VX-166** was delivered by repeated IV bolus (e.g., 30 mg/kg) at 0, 4, 8, and 12 hours post-LPS. Survival was monitored for 96 hours.
- **Polymicrobial Sepsis Model (CLP):** Adult male Sprague-Dawley rats underwent caecal ligation and puncture (CLP). **VX-166** was administered continuously via a subcutaneous mini-osmotic pump, starting either immediately after surgery or 3 hours post-insult. Survival was monitored for 10 days.

- **In Vitro Apoptosis Assays** [1]

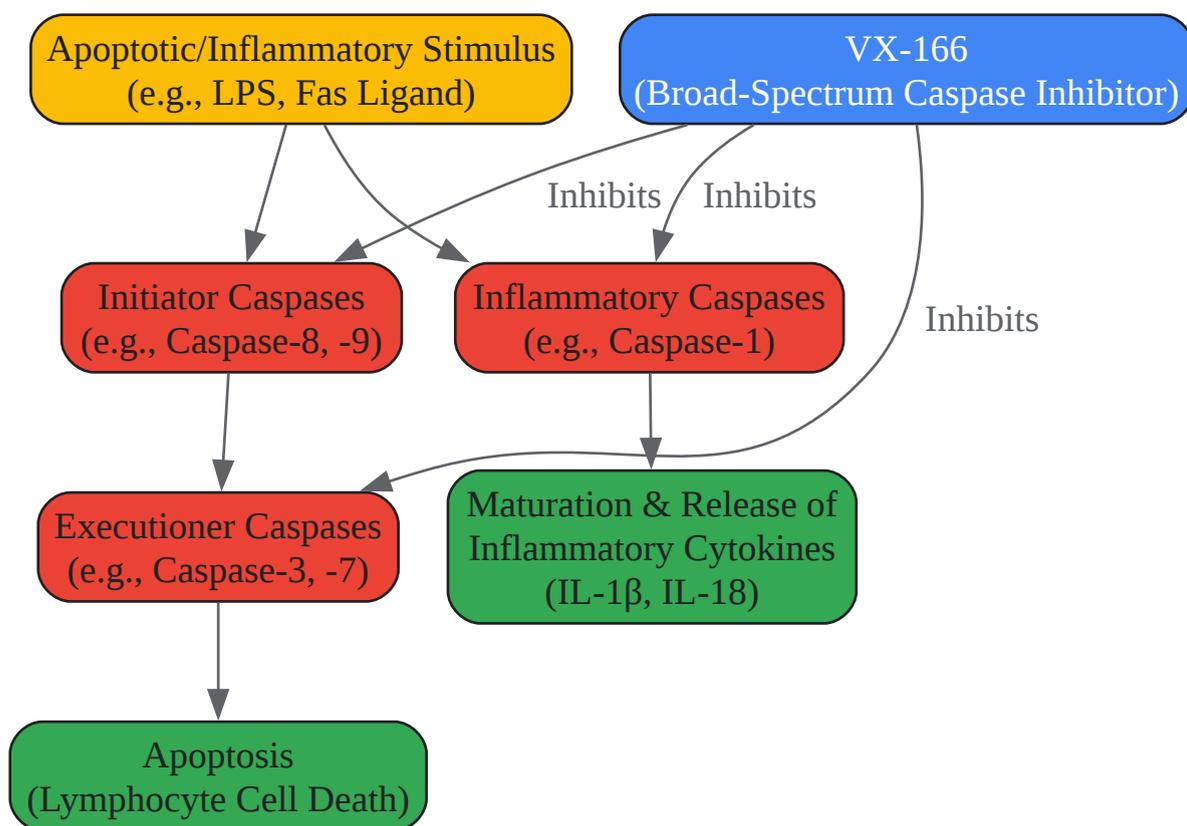
- **Cell Lines:** Used Jurkat cells (a human T-cell line) and Human Aorta Endothelial Cells (HAEC).
- **Apoptosis Induction:** Apoptosis was triggered using anti-Fas antibody, TNF- α with cycloheximide, or staurosporine in Jurkat cells. HAEC apoptosis was induced by serum starvation.
- **Measurement:** After 18-48 hours of incubation with **VX-166**, apoptosis was quantified using Annexin-V staining (measured by a fluorimetric reader) or a Cell Death Detection ELISA kit.

- **In Vitro Cytokine Release Assay** [1]

- **Cells:** Human Peripheral Blood Mononuclear Cells (PBMCs) were isolated from healthy donors.
- **Stimulation & Measurement:** Cells were stimulated with LPS (for IL-1 β release) or *Staphylococcus aureus* cell suspension (for IL-18 release) in the presence of **VX-166**. After 18 hours, cytokine levels in the supernatant were measured using specific ELISA kits.

Caspase Inhibition Pathway of VX-166

The diagram below illustrates the general mechanism by which a broad-spectrum caspase inhibitor like **VX-166** exerts its anti-apoptotic and anti-inflammatory effects.



[Click to download full resolution via product page](#)

This diagram shows that **VX-166** acts by broadly inhibiting multiple caspases, thereby blocking both the apoptotic pathway (preventing lymphocyte cell death) and the inflammatory pathway (reducing the production of mature IL-1 β and IL-18) [4] [1] [5].

Interpretation and Context

- The term "**excellent toxicity profile**" in the available literature primarily indicates that in the context of these specific animal studies, the compound was well-tolerated at the efficacious doses and showed no overt, treatment-limiting toxicities [2] [3].
- It is crucial to note that **this does not constitute a full, regulatory-grade toxicological assessment**. A complete profile would typically include data from repeated-dose toxicity studies, genotoxicity assays, cardiovascular safety pharmacology (e.g., hERG channel binding), and detailed histopathology.
- The search results do not provide comparative quantitative toxicity data (e.g., LD₅₀, NOAEL) between **VX-166** and other caspase inhibitors like **emricasan (IDN-6556)** [4] [6] or **VX-765 (Belnacasan)** [4], making a direct and comprehensive comparison in a guide challenging with the current information.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. VX-166: a novel potent small molecule caspase inhibitor as a ... [pmc.ncbi.nlm.nih.gov]
2. VX-166, a novel potent small molecule caspase inhibitor, ... [pmc.ncbi.nlm.nih.gov]
3. VX-166, a novel potent small molecule caspase inhibitor, as a promising new treatment for sepsis | Critical Care [link.springer.com]
4. A long way to go: caspase inhibitors in clinical use - PMC [pmc.ncbi.nlm.nih.gov]
5. Caspases in metabolic disease and their therapeutic ... [nature.com]
6. An Update on Efficacy and Safety of Emerging Hepatic ... [xiahepublishing.com]

To cite this document: Smolecule. [VX-166 safety and toxicity profile assessment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548200#vx-166-safety-and-toxicity-profile-assessment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com